

Personal protective equipment for handling SGC-iMLLT

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Compound of Interest

Compound Name: SGC-iMLLT

Cat. No.: B1193482

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Essential Safety and Handling Guide for SGC-iMLLT

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of the chemical probe **SGC-iMLLT**.

This document provides critical safety and logistical information for the operational use of **SGC-iMLLT** in a laboratory setting. Adherence to these guidelines is essential to ensure personal safety and maintain a secure research environment. **SGC-iMLLT** is a potent and selective inhibitor of MLLT1/3-histone interactions and should be handled with care by trained personnel.

Personal Protective Equipment (PPE)

When handling **SGC-iMLLT**, especially in its solid form or in solutions, a comprehensive approach to personal protection is mandatory. The following table summarizes the required PPE.

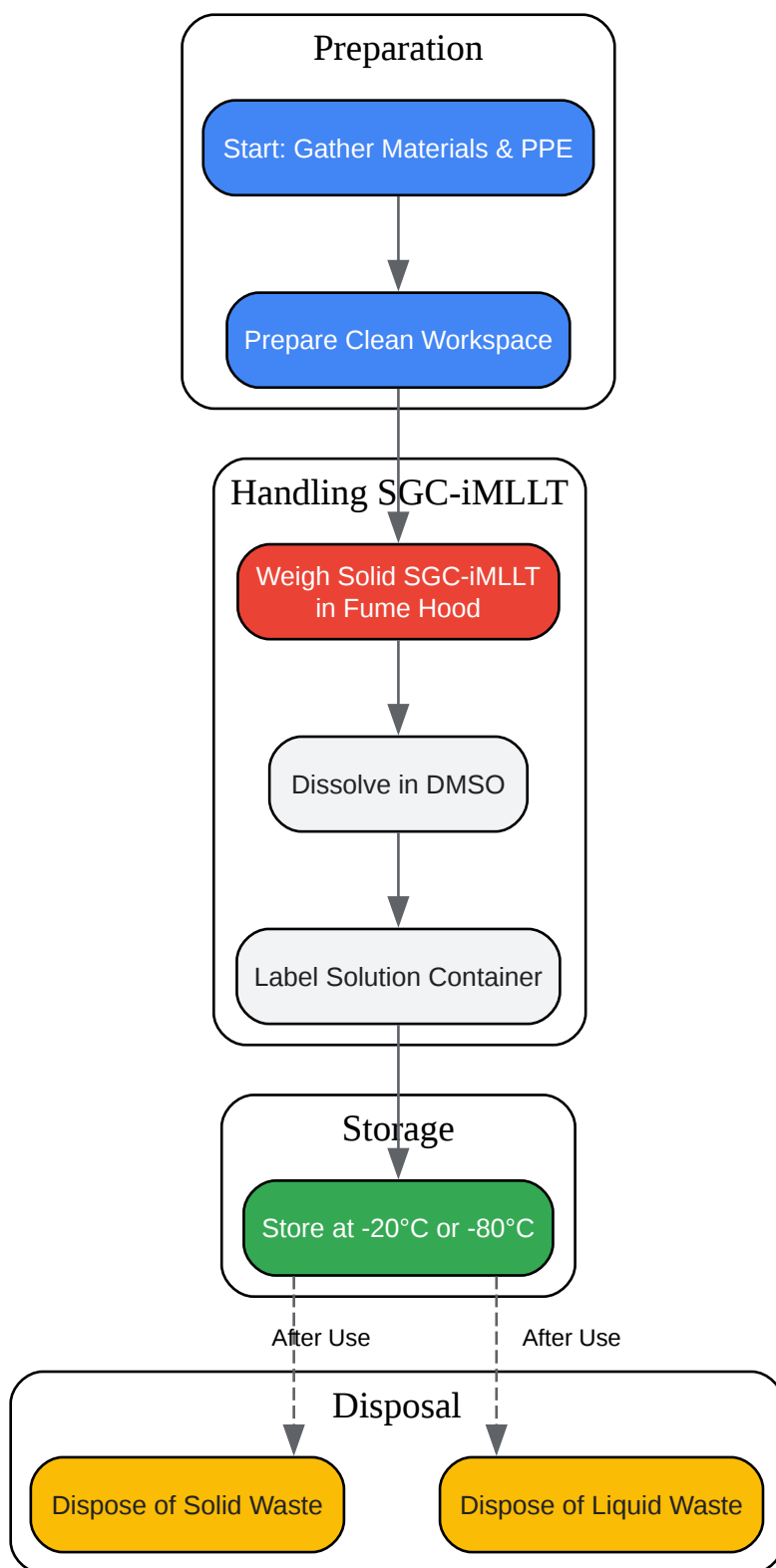
PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Double gloving is recommended. Use nitrile gloves as a base layer with an outer layer of butyl rubber or neoprene for extended handling or in case of a spill. Inspect gloves for any signs of degradation or perforation before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where SGC-iMLLT is handled.
Body Protection	Laboratory coat	A fully fastened lab coat made of a suitable material to prevent skin contact.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the solid form of SGC-iMLLT to avoid inhalation of fine particles. A chemical fume hood should be used for all weighing and solution preparation activities.

Operational Plan: Handling and Solution Preparation

All procedures involving **SGC-iMLLT** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- Weighing (Solid Form):
 - Perform all weighing operations within a chemical fume hood.
 - Use a dedicated, clean weighing vessel.
 - Handle the solid powder with care to minimize the generation of dust.
- Solution Preparation (in DMSO):
 - **SGC-iMLLT** is commonly dissolved in Dimethyl Sulfoxide (DMSO)[1].
 - Add the desired amount of **SGC-iMLLT** to the appropriate volume of DMSO in a suitable container (e.g., a vial or centrifuge tube).
 - Cap the container securely and vortex or sonicate until the solid is completely dissolved.
 - Clearly label the container with the compound name, concentration, solvent, and date of preparation.



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Fig. 1: Workflow for Safe Handling of **SGC-iMLLT**.

Disposal Plan

Proper disposal of **SGC-iMLLT** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

Solid Waste Disposal:

- Contaminated PPE: Used gloves, bench paper, and other solid materials contaminated with **SGC-iMLLT** should be placed in a dedicated, sealed, and clearly labeled hazardous waste container.
- Empty Containers: Empty **SGC-iMLLT** containers should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone), and the rinsate collected as hazardous liquid waste. The rinsed container can then be disposed of as regular laboratory glass or plastic waste.
- Unused Solid **SGC-iMLLT**: Unwanted or expired solid **SGC-iMLLT** is considered hazardous chemical waste and must be disposed of through your institution's hazardous waste management program.

Liquid Waste Disposal:

- **SGC-iMLLT** in DMSO Solutions: All solutions containing **SGC-iMLLT** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container.
- Do not pour **SGC-iMLLT** solutions down the drain. DMSO can carry other chemicals through plumbing systems and may have adverse effects on aquatic life.
- Follow your institution's specific guidelines for the disposal of halogenated or non-halogenated solvent waste, as appropriate for the solvent used.

Emergency Procedures

In the event of an accidental exposure or spill, immediate action is required.

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the absorbed material into a sealed, labeled hazardous waste container. For large spills, evacuate the area and contact your institution's emergency response team.

By adhering to these safety protocols, researchers can minimize risks and ensure a safe working environment when handling **SGC-iMLLT**. Always consult your institution's specific safety guidelines and the material's Safety Data Sheet (SDS) before use.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]

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